

# Application Notes: C.I. Disperse Red 54 Dyeing of Nylon and Acrylic Fibers

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## Compound of Interest

Compound Name: Disperse Red 54

Cat. No.: B1584396

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Introduction: C.I. **Disperse Red 54** (C.I. 11131) is a single azo-class disperse dye known for producing a yellow-red to scarlet shade.[1] As a non-ionic dye with low water solubility, it is suitable for dyeing hydrophobic synthetic fibers like polyester, nylon, and acrylics.[2][3][4] Its application on these fibers is achieved through a process where the dye, in a fine dispersion, transfers from an aqueous bath into the amorphous regions of the fiber.[5] This process is highly dependent on temperature, pH, and the use of auxiliary chemicals to facilitate dye penetration and ensure level dyeing.

Application on Nylon (Polyamide): The use of disperse dyes like **Disperse Red 54** on nylon offers a significant advantage in overcoming "barré," or unevenness, which can be a challenge with acid dyes due to variations in the fiber.[6] Disperse dyes exhibit excellent migration and leveling properties on nylon.[6] However, this same mobility results in a key limitation: the wet fastness properties, particularly wash fastness, are generally poor to moderate, especially in deeper shades.[6][7] Consequently, the application of **Disperse Red 54** on nylon is typically recommended for pale to medium shades on items that do not require frequent or harsh washing, such as lingerie.[6] The fastness to light is generally rated as moderate to good.[7] Dyeing is typically carried out at the boil (around 100°C) in a slightly acidic dye bath.[8][9]

Application on Acrylic Fibers: While cationic (basic) dyes are the primary choice for dyeing acrylic fibers to achieve bright, deep shades with high fastness, disperse dyes can be effectively used for pale to medium shades.[10][11] **Disperse Red 54** exhibits a low dyeing rate on acrylic fibers, which makes it more suitable for lighter coloration.[1] The dye uptake can be enhanced by dyeing at higher temperatures (though shrinkage must be considered above

110°C) or by using a carrier, which acts as a plasticizing agent to open the fiber structure.[10]  
[12] The fastness properties of disperse dyes on acrylics are generally superior to those on nylon, with washing fastness rated as very good and light fastness as good.[7]

## Data Presentation

Table 1: Recommended Dyeing Parameters for C.I. **Disperse Red 54**

Parameter	Nylon Fiber	Acrylic Fiber	Source
Dyeing Method	High-Temperature Exhaust	Carrier or High-Temperature Exhaust	[1][2][13]
Optimal pH	4.5 - 5.5	4.0 - 7.0	[3][14]
Temperature	95 - 100°C (Atmospheric)	100 - 105°C (to avoid shrinkage)	[9][10]
Auxiliaries	Dispersing Agent, Leveling Agent	Dispersing Agent, Carrier (optional), Retarder (for levelness)	[2][9][15]

Table 2: Fastness Properties of C.I. **Disperse Red 54**

Fastness Test	Fiber Type	AATCC Rating	ISO Rating	Source
Light (Xenon Arc)	General	-	6 - 7	[14]
Washing	General	5	4 - 5	[1][14]
Nylon	-	Poor to Fair	[7]	
Acrylic	-	Very Good	[7]	
Sublimation (Ironing)	General	4-5	4	[1][14]
Perspiration	General	5	4 - 5	[1]
Rubbing (Crocking) - Wet	General	-	4 - 5	[14]
Rubbing (Crocking) - Dry	General	-	4	[14]

Note: Ratings are on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

## Experimental Protocols

### Protocol 1: Exhaust Dyeing of Nylon Fabric with C.I. Disperse Red 54

Objective: To dye nylon fabric to a level, pale-to-medium shade using an atmospheric exhaust dyeing method.

Materials and Equipment:

- Nylon 6 or 6,6 fabric
- C.I. **Disperse Red 54** dye powder
- Non-ionic dispersing agent
- Leveling agent

- Acetic acid (to adjust pH)
- Sodium hydrosulfite and non-ionic detergent (for reduction clearing, optional)
- Laboratory dyeing machine (e.g., beaker dyer)
- Beakers, graduated cylinders, and magnetic stirrer
- pH meter
- Deionized water

#### Methodology:

- Fabric Preparation (Scouring):
  - Prepare a scouring bath with 1-2 g/L of a non-ionic detergent.
  - Immerse the nylon fabric at a liquor-to-goods ratio (L:R) of 20:1.
  - Heat the bath to 70-80°C and run for 30 minutes to remove any oils or impurities.[9]
  - Rinse the fabric thoroughly with hot water, then cold water, until the rinse water is clear.[9]
- Dye Dispersion and Bath Preparation:
  - Accurately weigh the required amount of **Disperse Red 54** (e.g., 1.0% on weight of fabric, owf).
  - Create a smooth paste with a small amount of dispersing agent and warm water (40-50°C).[9] Gradually add more warm water while stirring to create a fine, stable dispersion.
  - Fill the dyeing vessel to the required volume (L:R 20:1) with deionized water.
  - Add 1 g/L dispersing agent and 0.5-1.0 g/L leveling agent to the dyebath.
  - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[3][9]
  - Add the prepared dye dispersion to the bath and stir.

- Dyeing Process:
  - Introduce the scoured, wetted nylon fabric into the dye bath at 40-50°C.[9]
  - Raise the temperature to 95-100°C at a rate of 1-2°C per minute.[9]
  - Hold at this temperature for 45-60 minutes, ensuring gentle agitation.[9]
  - Cool the bath slowly to 60-70°C before draining.
- Rinsing and After-treatment (Reduction Clearing):
  - Rinse the dyed fabric thoroughly with warm water, followed by cold water, to remove loose surface dye.[9]
  - For improved wet fastness, a reduction clearing process is recommended. Prepare a new bath with 2 g/L sodium hydrosulfite and 2 g/L non-ionic detergent.
  - Treat the fabric at 60-70°C for 15-20 minutes.[9]
  - Rinse thoroughly with hot and then cold water and dry.

## Protocol 2: Carrier Dyeing of Acrylic Fabric with C.I. Disperse Red 54

Objective: To dye acrylic fabric to a level, pale-to-medium shade using a carrier-assisted exhaust dyeing method at the boil.

Materials and Equipment:

- Acrylic fabric
- C.I. **Disperse Red 54** dye powder
- Non-ionic dispersing agent
- Dyeing carrier (e.g., benzyl alcohol based)

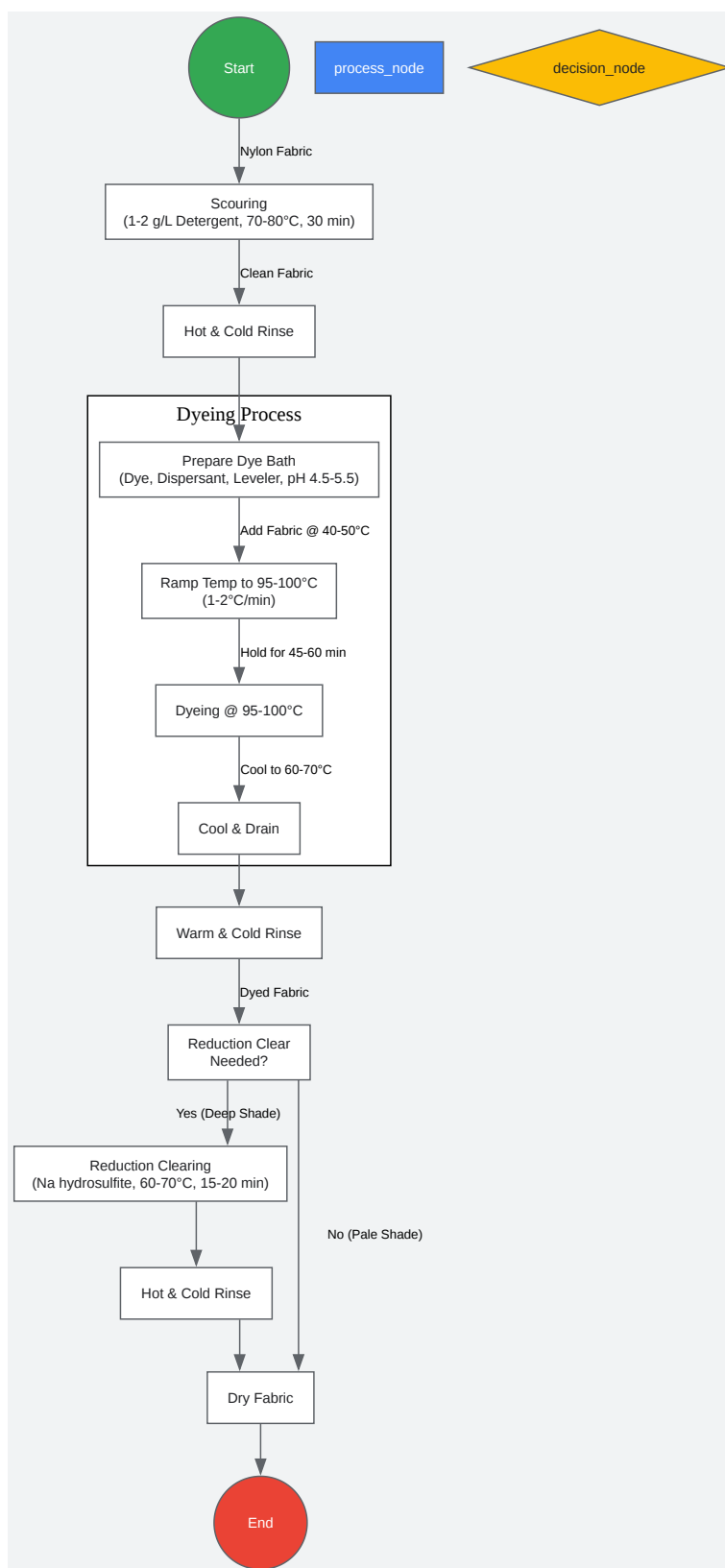
- Retarding agent (optional, for levelness)
- Acetic acid and sodium acetate (for pH buffer)
- Laboratory dyeing machine, beakers, pH meter, etc. (as in Protocol 1)

#### Methodology:

- Fabric Preparation (Scouring):
  - Scour the acrylic fabric similarly to nylon (Protocol 1, Step 1) to remove spinning oils and impurities.[\[16\]](#)
- Dye Dispersion and Bath Preparation:
  - Prepare the dye dispersion as described in Protocol 1, Step 2.
  - Prepare the dyebath (L:R 20:1) with deionized water.
  - Add 1 g/L dispersing agent, 2-4 g/L dyeing carrier, and a retarding agent if necessary.
  - Create a buffer to maintain the pH at approximately 4.5 by adding acetic acid and sodium acetate.[\[11\]](#)
  - Add the prepared dye dispersion to the bath.
- Dyeing Process:
  - Introduce the scoured, wetted acrylic fabric into the dye bath at 60°C.
  - Raise the temperature to the boil (100°C) at a controlled rate of 1°C per minute. Careful temperature control is critical for level dyeing of acrylics.[\[17\]](#)
  - Hold at the boil for 60-90 minutes.
  - Cool the bath slowly to 70°C (no faster than 1.5°C/min) before draining. Rapid cooling can set creases in acrylic fabric.
- Rinsing and After-treatment:

- Rinse the dyed fabric extensively, first in warm water (around 60°C) and then in cold water, to remove all residual carrier and unfixed dye.
- A final wash with a non-ionic detergent at 60°C for 15 minutes can be performed to further improve fastness.
- Rinse and dry the fabric.

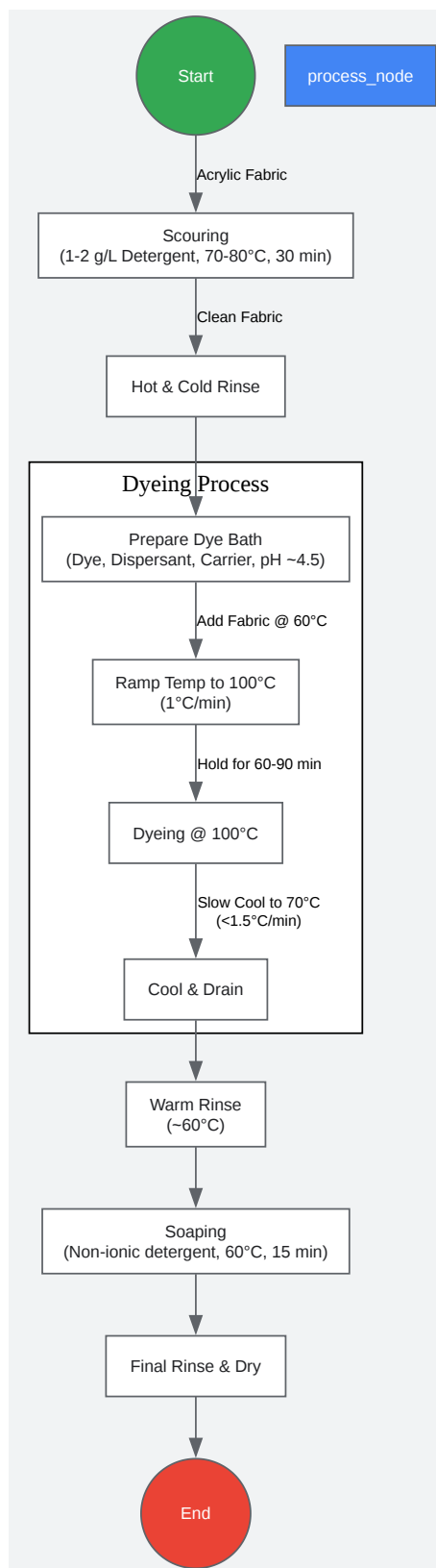
## Visualizations



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Caption: Experimental workflow for exhaust dyeing of nylon with **Disperse Red 54**.





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Caption: Experimental workflow for carrier dyeing of acrylic with **Disperse Red 54**.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. textilelearner.net [textilelearner.net]
- 3. What is Disperse Dyeing? A Complete Guide to Dyeing Synthetics [colourinn.in]
- 4. Disperse Dye ~ Define Textile [definertextile.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. How to dye and procedure of dyeing for textile: DYEING NYLON WITH DISPERSE DYES [dyes4dyeing.blogspot.com]
- 7. How to dye and procedure of dyeing for textile: FASTNESS PROPERTIES OF DISPERSE DYES [dyes4dyeing.blogspot.com]
- 8. discoveryjournals.org [discoveryjournals.org]
- 9. benchchem.com [benchchem.com]
- 10. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 11. resiltextiles.com [resiltextiles.com]
- 12. researchgate.net [researchgate.net]
- 13. Textile Knowledge [textileengg.blogspot.com]
- 14. epsilonpigments.com [epsilonpigments.com]
- 15. chemicalformulaservices.com [chemicalformulaservices.com]
- 16. How To Dye Acrylic Fiber - Industry News - News - Hangzhou Tiankun Chem Co.,Ltd [china-dyestuff.com]
- 17. textilelearner.net [textilelearner.net]
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